

4-Bromopyridine safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 4-Bromopyridine

Cat. No.: B075155

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An In-Depth Technical Guide to **4-Bromopyridine**: Safety, Handling, and Reactivity

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling precautions, and a summary of the chemical properties of **4-Bromopyridine**, primarily focusing on its hydrochloride salt, for which extensive safety information is available. The information is intended for laboratory personnel and professionals in the field of drug development and scientific research.

Chemical Identification and Physical Properties

4-Bromopyridine is a monobromopyridine, a heterocyclic organic compound often used as an organic intermediate in the synthesis of pharmaceuticals and other complex molecules.^{[1][2]} The information presented here is largely based on its more common and stable hydrochloride salt.

Table 1: Physical and Chemical Properties of **4-Bromopyridine** and its Hydrochloride Salt

Property	Value	Source
4-Bromopyridine		
Molecular Formula	C5H4BrN	[3][4][5]
Molecular Weight	158.00 g/mol	[3][4]
Appearance	Beige moist crystals or colorless to pale yellow liquid	[2]
Melting Point	53-56 °C (lit.)	[1][5]
Boiling Point	302.20 K (29.05 °C) at 0.05 kPa	[3]
4-Bromopyridine Hydrochloride		
Molecular Formula	C5H4BrN · HCl	[6][7][8]
Molecular Weight	194.46 g/mol	[7]
Appearance	White powder/crystals	[6][9]
Melting Point	313 - 315 °C / 595.4 - 599 °F	[6][9]
270 °C (dec.) (lit.)	[7]	

Hazard Identification and GHS Classification

4-Bromopyridine hydrochloride is classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[6][9] The signal word for this chemical is "Warning".[6][10]

Table 2: GHS Hazard Classification for **4-Bromopyridine** Hydrochloride

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	Category 3	H335: May cause respiratory irritation

Sources:[6][9][10][11]

Safe Handling and Storage

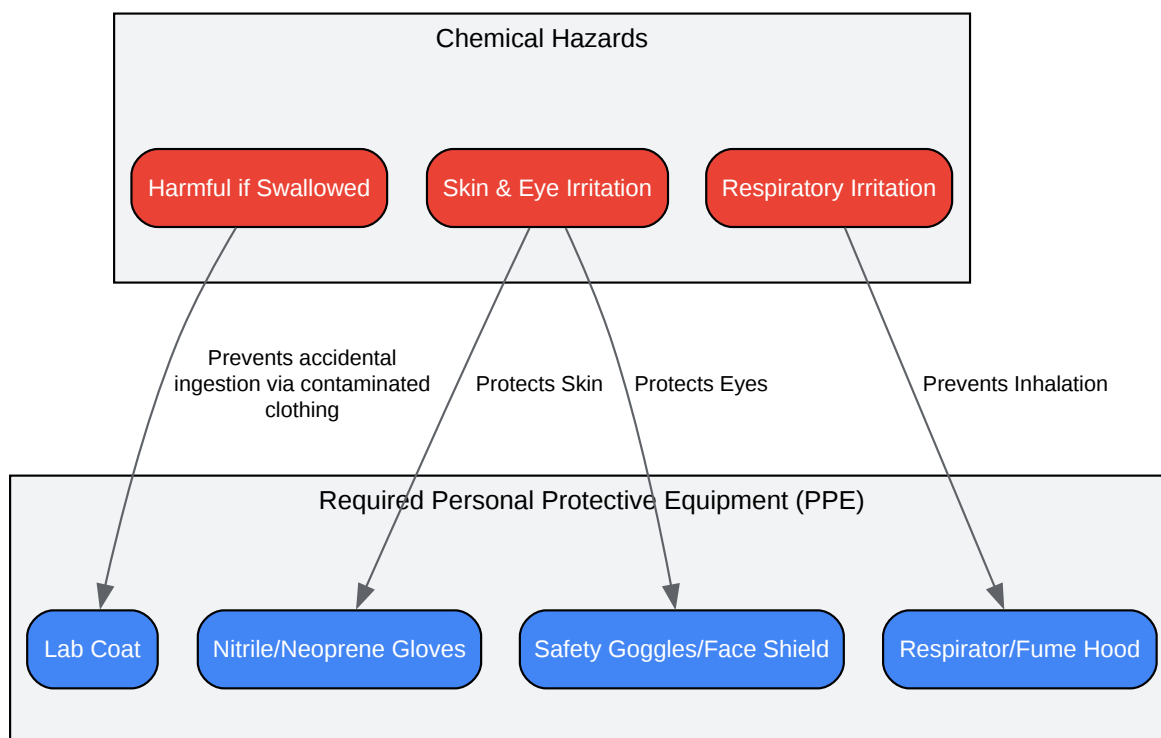
Proper handling and storage are crucial to minimize the risks associated with **4-Bromopyridine**.

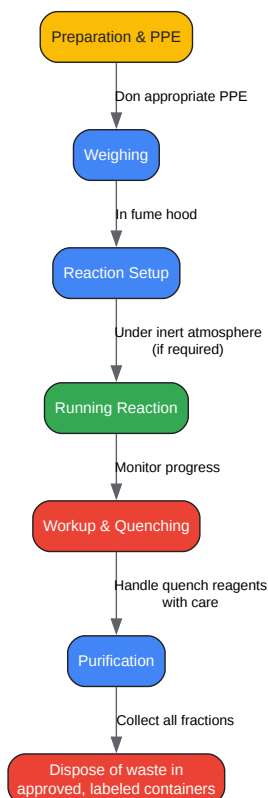
Handling Precautions

- Ventilation: Always handle in a well-ventilated area or in a certified fume hood to avoid inhalation of dust or vapors.[12][13][14]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (nitrile or neoprene), chemical splash goggles or a face shield, and a lab coat.[10][13][14][15] For nuisance exposures, a NIOSH-approved N95 dust mask or equivalent respirator should be used.[15]
- Hygiene: Avoid contact with skin, eyes, and clothing.[10][12] Do not eat, drink, or smoke in the laboratory.[12][13][16] Wash hands thoroughly after handling.[10][12]
- Ignition Sources: Keep away from heat, sparks, and open flames.[16][17][18] Use non-sparking tools and take precautionary measures against static discharge.[10][16][18]

Storage Conditions

- Container: Keep containers securely sealed when not in use.[\[12\]](#)
- Environment: Store in a cool, dry, and well-ventilated place.[\[6\]](#)[\[13\]](#) **4-Bromopyridine** hydrochloride is hygroscopic; protect from moisture by storing under an inert atmosphere if necessary.[\[6\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[\[6\]](#)





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